

Safeguarding Your Research: A Comprehensive Guide to Handling MDL-29951

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Compound of Interest

Compound Name: MDL-29951

Cat. No.: B009297

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This guide provides essential safety and logistical information for the handling and disposal of **MDL-29951**. The following procedural guidance is designed to answer key operational questions, ensuring the safety of all laboratory personnel. By adhering to these protocols, researchers can minimize risks and maintain a secure research environment.

Essential Safety Information at a Glance

MDL-29951, also known as 3-(2-Carboxy-4,6-dichloroindol-3-yl)propionic acid, is a solid, white to off-white powder utilized in scientific research.^{[1][2]} While one safety data sheet (SDS) states that it is not classified as a hazardous substance or mixture, it also indicates that it may be harmful if inhaled, swallowed, or absorbed through the skin, and can cause irritation to the eyes, skin, and respiratory tract.^[1] Due to these potential hazards, a conservative approach to personal protective equipment (PPE) and handling is strongly recommended.

Property	Data	Source
CAS Number	130798-51-5	[2] [3] [4] [5] [6] [7] [8] [9]
Molecular Formula	C12H9Cl2NO4	[3] [6]
Molecular Weight	302.11 g/mol	[2] [3] [6] [7]
Appearance	White to off-white powder	[2]
Solubility	Soluble in DMSO and Ethanol	[2] [3]
Storage	Room temperature for short term, -20°C for long term	[2] [3] [6]

Personal Protective Equipment (PPE) Protocol

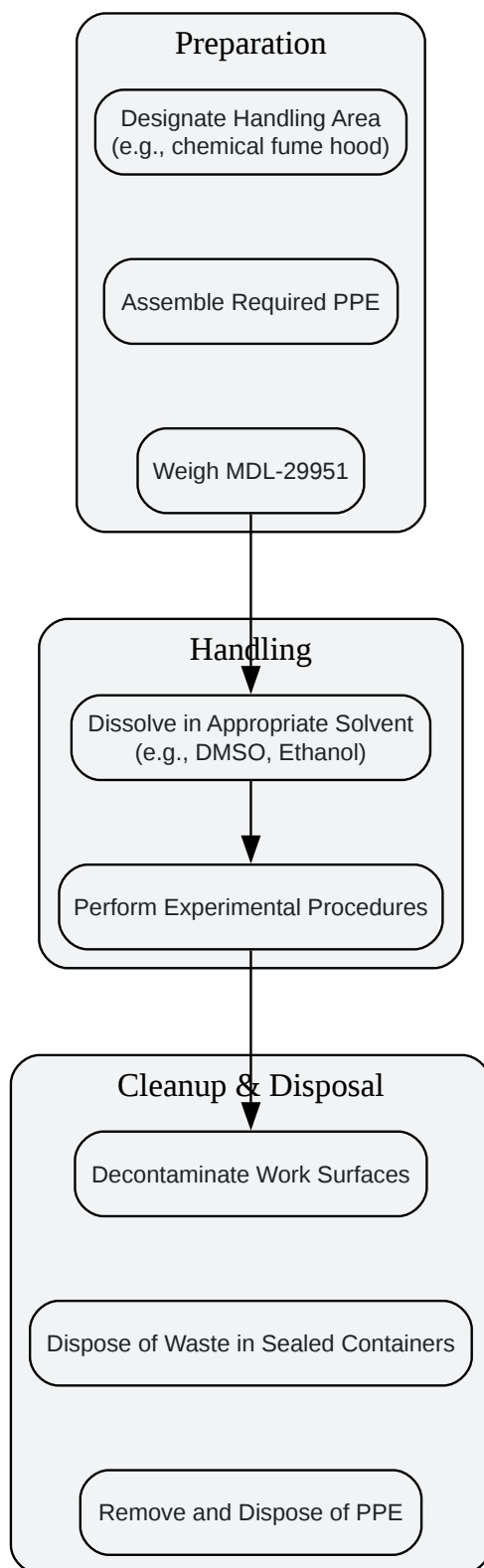
A multi-layered approach to PPE is critical to mitigate potential exposure. The following table outlines the recommended PPE for handling **MDL-29951**.

Body Part	Protection	Specification
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves should be worn.
Eyes	Safety glasses with side shields or goggles	Must be ANSI-approved for impact and splash protection. [10]
Respiratory	N95 respirator or higher	Recommended when handling the powder form to prevent inhalation of dust particles. [10]
Body	Laboratory coat	Should be fully buttoned to protect against skin contact.

Step-by-Step Handling and Disposal Plan

Adherence to a strict operational workflow is paramount for safety and research integrity.

Experimental Workflow



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Caption: Experimental workflow for handling **MDL-29951**.

Detailed Methodologies

1. Preparation:

- Engineering Controls: All handling of **MDL-29951** powder should be conducted in a certified chemical fume hood to minimize inhalation exposure.[\[1\]](#)
- Personal Protective Equipment (PPE): Before handling, don the appropriate PPE as outlined in the table above.

2. Weighing and Dissolving:

- Avoid Dust Formation: Handle the solid material carefully to avoid creating dust.[\[1\]](#)
- Solubilization: **MDL-29951** is soluble in DMSO and ethanol.[\[2\]](#)[\[3\]](#) Prepare solutions by slowly adding the solvent to the powder to prevent splashing.

3. Experimental Use:

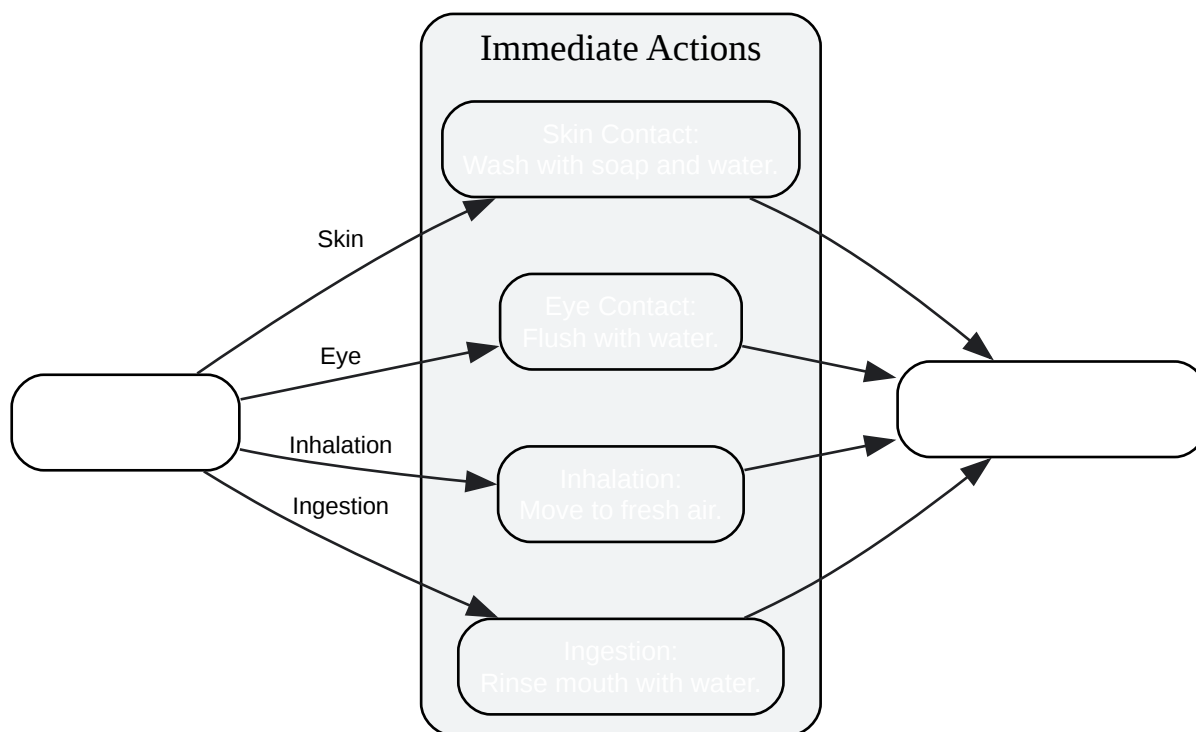
- Follow your institution's approved protocols for working with chemical compounds.
- Avoid contact with skin and eyes.[\[1\]](#)

4. Decontamination and Disposal:

- Work Surface Decontamination: Clean all work surfaces with an appropriate solvent and then soap and water.
- Waste Disposal: Collect all waste materials, including contaminated PPE, in sealed, clearly labeled containers for hazardous waste.[\[1\]](#)
- Disposal Guidelines: As specific disposal guidelines for **MDL-29951** are not readily available, it is imperative to adhere to local, state, and federal regulations for chemical waste disposal. Consult with your institution's Environmental Health and Safety (EHS) department for guidance on proper disposal procedures. General best practices suggest using a licensed chemical waste management company.[\[11\]](#)

Emergency Response Plan

In the event of an exposure, immediate action is crucial.



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